

Undecavertol: Application Notes for Green-Floral Scent Formulations

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Compound of Interest

Compound Name: 4-Methyl-3-decen-5-ol

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Introduction

Undecavertol is a potent, synthetic aroma chemical prized for its powerful and versatile green-floral character.[1][2][3] Developed by Givaudan, it possesses a scent profile reminiscent of lily-of-the-valley, with nuances of violet leaf, linden-blossom, and fruity pear.[1][2][3] Its unique olfactory properties make it a valuable ingredient in a wide range of fragrance applications, from fine perfumery to personal and home care products.[1][4] This document provides detailed application notes, experimental protocols, and performance data for the effective use of Undecavertol in scent formulations.

Chemical and Physical Properties

Undecavertol, chemically known as **4-Methyl-3-decen-5-ol**, is a colorless to pale yellow liquid.[1][4] It is insoluble in water but miscible with most organic solvents.[5]

Property	Value	Reference
Chemical Name	4-Methyl-3-decen-5-ol	[1][3]
INCI Name	METHYL DECENOL	[2][4]
CAS Number	81782-77-6	[1][3]
Molecular Formula	C11H22O	[1][3]
Molecular Weight	170.30 g/mol	[1][6]
Appearance	Colourless to pale yellow liquid	[1][4]
Boiling Point	255 °C	[1][3]
Vapour Pressure	0.0293 hPa	[1][3]
Log P	3.9	[1]
Flash Point	208 °F (97.78 °C)	[7]
Purity	99% Min	[6][8]

Olfactory Profile and Applications

Undecavertol is characterized by a powerful green-floral scent with fresh, fruity, and violet leaf aspects.[1][3] It is known to impart juiciness and a watery freshness to green and fruity accords.[2][9] Due to its exceptional strength, careful dosage and blending are required.[1][3]

Key Olfactory Notes:

- Floral (Lily-of-the-Valley, Rose)[1][3]
- Green (Violet Leaf, Fresh)[1][2][3]
- Fruity (Pear, Kiwi, Fig)[1][2][4]

Recommended Applications: Undecavertol is a versatile ingredient suitable for a wide array of products:

- Fine Fragrances: Provides a natural green lift and enhances floral compositions.[1][2]

- Personal Care: Used in creams, lotions, shampoos, and antiperspirants.[\[1\]](#)[\[10\]](#)
- Soaps and Bath Products: Stable in soap and provides a fresh bloom.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- Fabric Care: Effective in liquid and powder detergents, as well as fabric softeners.[\[1\]](#)[\[10\]](#)
- Home Care: Utilized in air fresheners and all-purpose cleaners.[\[4\]](#)
- Candles: Shows good performance in candle formulations.[\[4\]](#)[\[10\]](#)

Performance and Stability Data

Parameter	Rating/Value	Reference
Use Level	Traces - 5%	[1] [3]
Tenacity on Blotter	2 days	[1] [3]
Substantivity (Damp)	Good	[1] [3]
Substantivity (Dry)	Medium	[1] [3]
Bloom in Soap	Good	[1]
Burning Effectiveness	Good	[3]

Stability in Different Bases (pH):

Product Type	pH	Stability	Reference
Acid Cleaner	2	Medium	[1]
Fabric Conditioner	3	Good	[1]
Antiperspirant	3.5	Good	[1]
Shampoo	6	Good	[1]
All-Purpose Cleaner (APC)	9	Good	[1]
Liquid Fabric Detergent	9	Good	[1]
Soap	10	Good	[1]
Powder Detergent	10.5	Good	[1]
Liquid Bleach	11	Poor	[1]

Experimental Protocols

Protocol 1: Sensory Evaluation of Undecavertol in a Simple Base

Objective: To assess the olfactory characteristics of Undecavertol at different concentrations in a neutral solvent.

Materials:

- Undecavertol
- Ethanol (perfumer's grade) or Di-propylene Glycol (DPG)
- Glass beakers and stirring rods
- Pipettes
- Scent blotters

- Trained sensory panel

Procedure:

- Prepare dilutions of Undecavertol at 1%, 5%, and 10% in the chosen solvent.
- Dip a clean blotter into each dilution.
- Allow the blotters to air-dry for approximately 10 seconds.[\[11\]](#)
- Present the blotters to the sensory panel in a well-ventilated, odor-free room.
- Panelists should evaluate the scent at different time intervals (e.g., immediately, 1 hour, 4 hours, 24 hours) to assess the evolution of the top, middle, and base notes.[\[12\]](#)
- Record descriptors for the scent profile, intensity, and tenacity using a standardized vocabulary.

Protocol 2: Stability Testing of Undecavertol in a Product Base

Objective: To evaluate the stability of Undecavertol in a specific product formulation under accelerated aging conditions.

Materials:

- Product base (e.g., shampoo, lotion)
- Undecavertol
- Oven or climate chamber
- UV light cabinet
- pH meter
- Viscometer

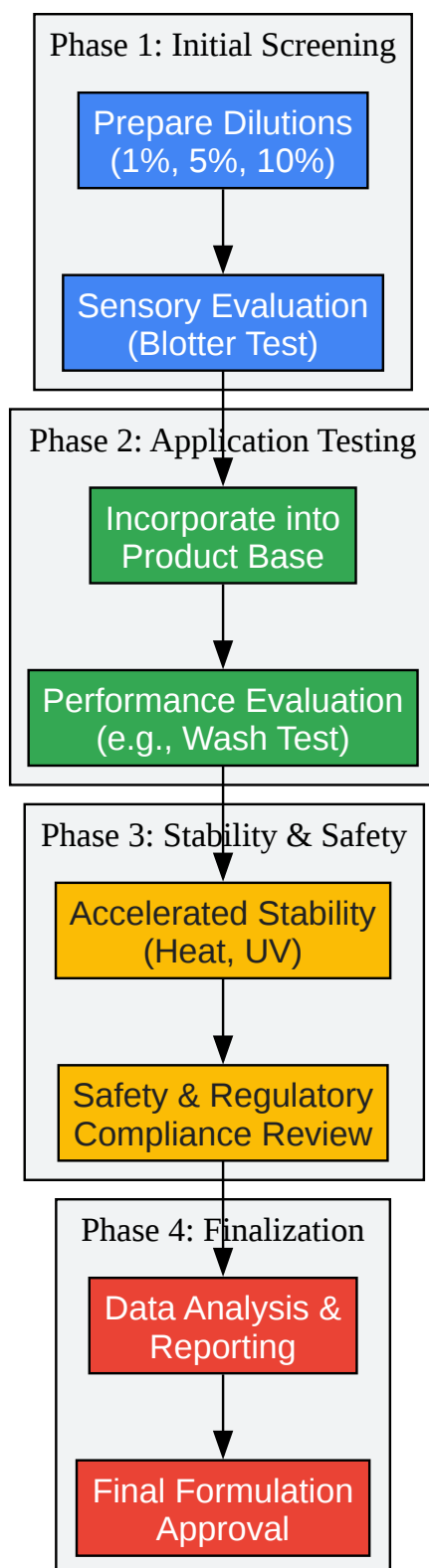
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment (optional, for advanced analysis)
- Glass storage containers

Procedure:

- Incorporate Undecavertol into the product base at a predetermined concentration (e.g., 0.5%).
- Prepare a control sample of the product base without Undecavertol.
- Divide the samples into three sets:
 - Set A: Stored at room temperature (control).
 - Set B: Stored in an oven at an elevated temperature (e.g., 40-50°C) for a specified period (e.g., 4 weeks) to simulate long-term aging.[\[13\]](#)
 - Set C: Exposed to controlled UV light to assess photosensitivity.[\[13\]](#)
- At regular intervals (e.g., weekly), evaluate the samples for:
 - Olfactory Changes: Compare the scent of the aged samples to the control.
 - Physical Changes: Measure pH, viscosity, and observe any changes in color or clarity.[\[13\]](#)
 - Chemical Changes (Optional): Analyze the concentration of Undecavertol using GC-MS to quantify any degradation.[\[14\]](#)

Experimental Workflow and Data Analysis

The following diagram illustrates a typical workflow for evaluating a new fragrance ingredient like Undecavertol.



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Caption: Workflow for the evaluation of Undecavertol in a new product formulation.

Safety and Regulatory

Undecavertol is classified as a combustible liquid and is toxic to aquatic life with long-lasting effects.[15] It is important to handle this material in a well-ventilated area and wear appropriate personal protective equipment, including gloves and safety goggles.[5] Store in a cool, dry place away from direct sunlight and ignition sources.[5] For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[5][8]

Regulatory Status:

- TSCA: Listed on the TSCA inventory.[8][16]
- Canada: On the DSL list.[8]
- IFRA: No restrictions for category 4 (fine fragrance).[2] Users should always consult the latest IFRA standards for specific application categories.[17]

Conclusion

Undecavertol is a highly effective green-floral fragrance ingredient with broad applications across the perfumery and consumer product industries. Its unique olfactory profile and good performance characteristics make it a valuable tool for formulators seeking to impart fresh, natural, and vibrant green-floral notes. Due to its potency, a thorough understanding of its properties and careful handling are essential for its successful and safe implementation.

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